

Technical Safety & Handling Guide: Ethyl 3-Fluoropropiolate

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Compound of Interest

Compound Name: Propiolic acid, fluoro-, ethyl ester

CAS No.: 102128-71-2

Cat. No.: B11924691

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Core Directive & Scope

This guide transcends the standard 16-section Safety Data Sheet (SDS). It is designed for research chemists and drug discovery scientists handling Ethyl 3-fluoropropiolate, a high-energy fluorinated building block.

Crucial Distinction: Do not confuse this compound with Ethyl 3,3,3-trifluoropropionate (saturated) or Ethyl propiolate (non-fluorinated). The presence of the fluorine atom directly attached to the alkyne triple bond (

) creates a unique "push-pull" electronic environment, making this molecule a potent Michael acceptor and significantly more reactive than its non-fluorinated analogs.

Physicochemical Profile & Identification

Property	Value / Description	Technical Note
Chemical Name	Ethyl 3-fluoropropionate	IUPAC: Ethyl 3-fluoroprop-2-ynoate
Structure		Electron-deficient alkyne
CAS Number	Research Chemical	Use CAS 623-47-2 (Ethyl Propionate) as a baseline for regulatory filing, but assume higher reactivity.
Molecular Weight	116.09 g/mol	
Physical State	Colorless to pale yellow liquid	Often darkens upon decomposition.
Boiling Point	~120°C (Predicted)	Do not distill at atm pressure. Risk of polymerization.
Flash Point	~25°C (Est.)	Flammable Liquid (Cat 3)
Reactivity	High	Susceptible to nucleophilic attack and hydrolysis.

Hazard Identification & Toxicology (Mechanism-Based)

Standard GHS codes are insufficient to describe the risks here. We must understand the Molecular Mechanism of Toxicity.

The "Super-Electrophile" Hazard

The fluorine atom exerts a strong inductive effect (-I), while the ester group provides resonance withdrawal. This lowers the LUMO energy of the triple bond, making the

-carbon (attached to F) highly susceptible to nucleophilic attack by biological thiols (e.g., Cysteine, Glutathione).

- Lachrymator: Like ethyl propiolate, this compound will alkylate TRPA1 receptors in the corneal nerve endings, causing severe tearing and pain.
- Sensitizer: Irreversible covalent modification of skin proteins can lead to severe allergic dermatitis.
- Hydrolysis Risk (The Hidden Danger): unlike standard esters, the hydrolysis of the C-F bond in this electronic environment can release Hydrogen Fluoride (HF) or Fluoride ions under acidic/basic conditions.

GHS Classification (Derived)[1]

- H226: Flammable liquid and vapor.[1][2]
- H314: Causes severe skin burns and eye damage (due to potential HF release and alkylation).
- H335: May cause respiratory irritation.[2][3]
- H317: May cause an allergic skin reaction.

Safe Handling Protocol (The "How-To")

This section details a self-validating workflow for transferring the reagent from storage to reaction.

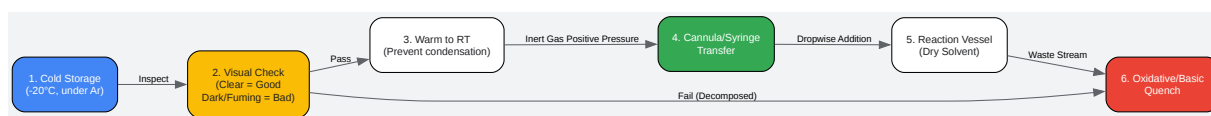
Engineering Controls

- Workstation: All operations must occur in a Class II Fume Hood or Glovebox.
- Atmosphere: Argon or Nitrogen (Schlenk line technique). Moisture initiates decomposition.

Personal Protective Equipment (PPE) Matrix

Zone	PPE Requirement	Rationale
Eyes	Chemical Goggles + Face Shield	Lachrymator + Explosion risk if heated.
Hands (Inner)	Nitrile (4 mil)	Dexterity.
Hands (Outer)	Silver Shield / Laminate	Critical: Small fluorinated organics permeate nitrile rapidly. Laminate provides >4h breakthrough time.
Body	Flame-resistant Lab Coat	Flammability risk.

Transfer Protocol (Diagram)



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Figure 1: Inert atmosphere transfer workflow. Note the "Visual Check" step; darkening indicates polymerization or HF release.

Emergency Response & Stabilization Spill Management (Self-Validating)

If a spill occurs, you cannot simply wipe it up. You must validate neutralization.

- Evacuate: The lachrymatory effect will be immediate.
- PPE: Don Full Face Respirator (OV/AG cartridges).
- Neutralization: Cover spill with a slurry of Sodium Carbonate (

) and Calcium Gluconate.

- Why? Carbonate neutralizes acid; Calcium scavenges fluoride ions (precipitating

).

- Validation: Use pH paper (aim for pH 8-9) and Fluoride test strips (if available) before final cleanup.

First Aid (HF Specific)

Because of the C-F bond lability:

- Skin Contact: Wash with water for 5 mins, then immediately apply 2.5% Calcium Gluconate gel. Massage until pain ceases.
- Eye Contact: Irrigate for 15 mins. Do NOT use calcium gluconate drops unless directed by a physician (precipitation risk in cornea).

Synthesis & Application Context

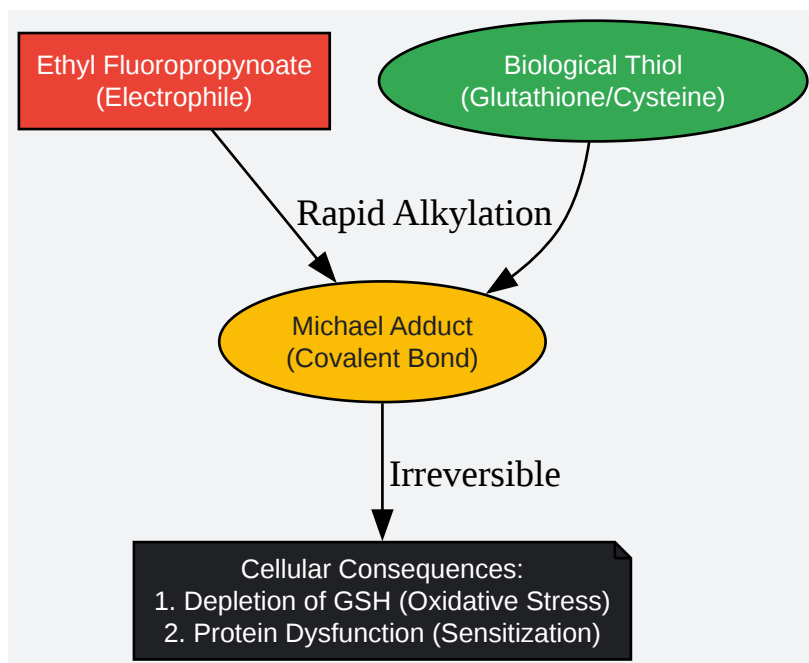
Reactivity Profile

Ethyl fluoropropynoate is used primarily for:

- Click Chemistry: [3+2] cycloadditions with azides to form fluorinated triazoles.
- Michael Additions: Reaction with amines/thiols to form

-heteroatom acrylates.

Biological Pathway (Toxicity Mechanism)[1]



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Figure 2: Mechanism of action. The electrophilic alkyne permanently binds to cellular defenses (Glutathione).

Storage & Disposal

Storage Conditions

- Temperature: -20°C (Freezer).
- Container: Teflon (PFA/FEP) lined caps are preferred. Glass is acceptable only if strictly anhydrous.
- Stabilizer: Some commercial preparations may contain BHT (Butylated hydroxytoluene) to prevent radical polymerization.

Disposal[6]

- Do NOT pour down the drain.
- Quench: Dilute slowly into a stirred solution of 10% NaOH/Ice. This hydrolyzes the ester and releases

. Treat the resulting solution with excess

to precipitate fluoride as

.

- Waste Stream: Segregate as "Fluorinated Organic Waste" or "High Hazard Organic."

References

- PubChem. (2025).[2] Ethyl Propiolate (CAS 623-47-2) - Compound Summary. National Library of Medicine. [\[Link\]](#)
- Loba Chemie. (2016).[3] Ethyl Trifluoroacetate Safety Data Sheet. (For comparative hazard data on fluorinated esters). [\[Link\]](#)
- Organic Syntheses. (2020). Working with Hazardous Chemicals: Fluorinated Alkynes. [\[Link\]](#)

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